

Application Notes and Protocols for J-104129 in CHO-M3 Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: J-104129

Cat. No.: B10787851

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

J-104129 is a potent and selective antagonist for the human muscarinic M3 receptor.^[1] This document provides detailed application notes and experimental protocols for the use of **J-104129** in Chinese Hamster Ovary (CHO) cell lines stably expressing the human M3 muscarinic acetylcholine receptor (CHO-M3). These cells are a widely used in vitro model system for studying M3 receptor pharmacology and signaling. The M3 receptor, a Gq-protein coupled receptor, plays a crucial role in mediating smooth muscle contraction, and glandular secretion. Upon activation by an agonist such as acetylcholine or carbachol, the M3 receptor activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), a key second messenger in numerous cellular processes.

Understanding the interaction of novel compounds like **J-104129** with the M3 receptor is critical for drug discovery efforts targeting a variety of conditions, including respiratory diseases, overactive bladder, and irritable bowel syndrome.

Quantitative Data Summary

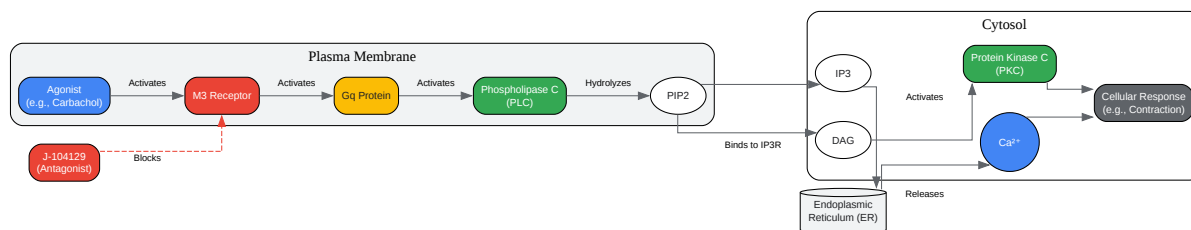
The following table summarizes the binding affinity of **J-104129** for the human muscarinic M3 receptor, as determined in CHO cells. This data is essential for designing and interpreting experiments.

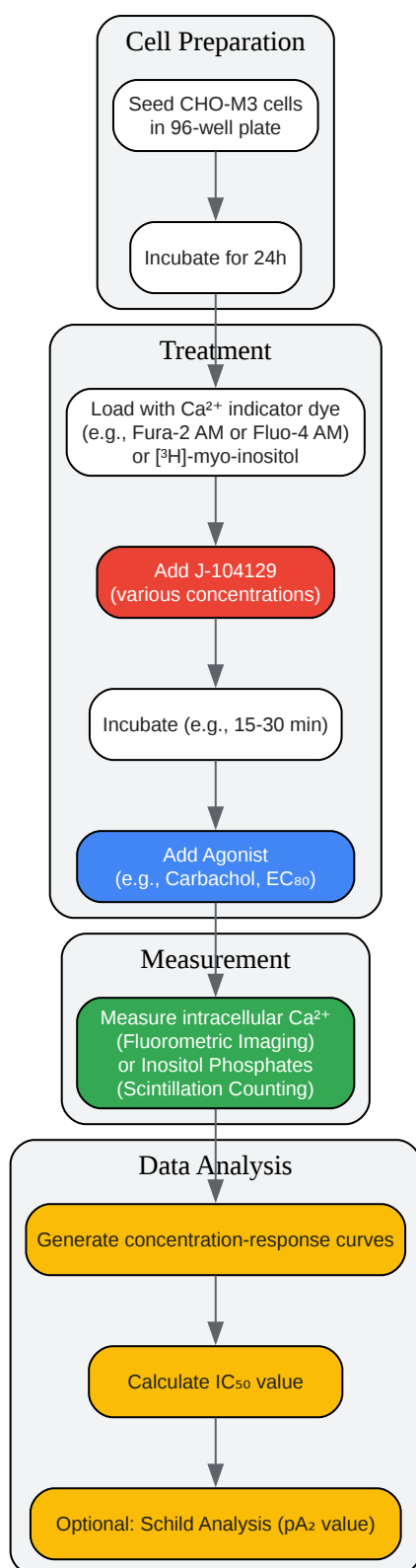
Compound	Receptor	Cell Line	Assay Type	Parameter	Value (nM)	Reference
J-104129	Human Muscarinic M3	CHO	Radioligand Binding	Ki	4.2	[1]
J-104129	Human Muscarinic M2	CHO	Radioligand Binding	Ki	490	[1]

Note: The high selectivity of **J-104129** for the M3 receptor over the M2 receptor (approximately 117-fold) is a key characteristic of this compound.[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the M3 receptor signaling pathway and a typical experimental workflow for assessing the antagonist activity of **J-104129**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. J-104129, a novel muscarinic M3 receptor antagonist with high selectivity for M3 over M2 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for J-104129 in CHO-M3 Cells]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10787851/docs#application-notes-and-protocols-for-j-104129-in-cho-m3-cells>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check